

# Europium(III) sulfate CAS number and properties

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## Compound of Interest

Compound Name: *Europium(III) sulfate*

Cat. No.: *B3366293*

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An In-depth Technical Guide to **Europium(III) Sulfate**

## Introduction

**Europium(III) sulfate**, with the chemical formula  $\text{Eu}_2(\text{SO}_4)_3$ , is an inorganic compound composed of europium in its +3 oxidation state and sulfate anions.<sup>[1]</sup> It is a key material in various scientific and industrial fields, valued for its unique luminescent properties. This guide provides a comprehensive overview of **Europium(III) sulfate**, focusing on its chemical and physical properties, synthesis protocols, and its applications in research and drug development.

Europium itself is a soft, silvery-white rare earth metal belonging to the lanthanide series.<sup>[2]</sup> In its compounds, the trivalent state ( $\text{Eu}^{3+}$ ) is most common.<sup>[3]</sup> Europium compounds, particularly **Europium(III) sulfate**, are notable for their strong red fluorescence under ultraviolet light, which makes them indispensable in phosphors for lighting and displays.<sup>[1][4]</sup> In the biomedical field, the luminescent and chemical properties of europium-containing materials are being explored for applications ranging from bioimaging and assays to drug delivery and anticancer therapies.<sup>[5][6]</sup>

## Core Properties of Europium(III) Sulfate

The properties of **Europium(III) sulfate** can vary depending on its hydration state. The most common form is the octahydrate,  $\text{Eu}_2(\text{SO}_4)_3 \cdot 8\text{H}_2\text{O}$ .

## General Properties

Property	Value
Chemical Name	Europium(III) sulfate
Synonyms	Dieuropium tris(sulphate), Europium Sulfate
CAS Number	10031-55-7 (anhydrous and octahydrate) <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[7]</a>
	20814-06-6 (hydrated form) <a href="#">[8]</a>
Chemical Formula	$\text{Eu}_2(\text{SO}_4)_3$ (anhydrous) <a href="#">[1]</a>
	$\text{Eu}_2(\text{SO}_4)_3 \cdot 8\text{H}_2\text{O}$ (octahydrate) <a href="#">[2]</a>
Appearance	White to light red crystalline solid <a href="#">[1]</a> <a href="#">[2]</a>

## Physicochemical Properties

Property	Value
Molecular Weight	592.1 g/mol (anhydrous) <a href="#">[9]</a>
	736.22 g/mol (octahydrate) <a href="#">[2]</a>
Solubility in Water	Soluble <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
	2.56 g/100 mL at 20 °C (octahydrate) <a href="#">[3]</a>
Melting Point	375 °C (decomposes) <a href="#">[2]</a>
Stability	Hygroscopic <a href="#">[1]</a>

## Experimental Protocols

### Synthesis of Europium(III) Sulfate Octahydrate

A common method for synthesizing **Europium(III) sulfate** is through the reaction of Europium(III) oxide with dilute sulfuric acid.[\[3\]](#)

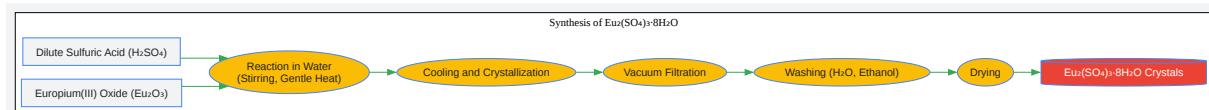
Materials:

- Europium(III) oxide ( $\text{Eu}_2\text{O}_3$ )

- Dilute sulfuric acid ( $\text{H}_2\text{SO}_4$ )
- Deionized water
- Ethanol
- Magnetic stirrer and stir bar
- Heating mantle
- Beakers, graduated cylinders, and filtration apparatus
- pH meter or pH paper

#### Methodology:

- Reaction Setup: In a clean beaker, a specific molar amount of Europium(III) oxide is suspended in deionized water with continuous stirring.
- Acid Addition: Dilute sulfuric acid is added dropwise to the stirring suspension. The reaction is typically exothermic and should be controlled. The pH is monitored and maintained in the acidic range to ensure complete reaction of the oxide.
- Heating and Dissolution: The mixture is gently heated (e.g., to 60-80 °C) to facilitate the dissolution of the oxide and the formation of aqueous **Europium(III) sulfate**. The reaction is complete when the solution becomes clear.
- Crystallization: The resulting solution is allowed to cool slowly to room temperature. Further cooling in an ice bath can promote the crystallization of **Europium(III) sulfate** octahydrate.
- Isolation: The white crystals are collected by vacuum filtration.
- Washing and Drying: The crystals are washed with a small amount of cold deionized water and then with ethanol to remove residual acid and water. The product is then dried in a desiccator or at a low temperature in a vacuum oven.



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Caption: Workflow for the synthesis of **Europium(III) sulfate** octahydrate.

## Preparation of Europium-containing Nanomaterials for Bioimaging

Europium's luminescent properties are leveraged in nanomaterials for biological applications.<sup>[6]</sup> The following is a generalized protocol for preparing Europium-containing nanohydrogels.<sup>[6]</sup>

Materials:

- Europium(III) salt (e.g., Europium(III) chloride or nitrate)
- Monomers for hydrogel formation (e.g., acrylic acid)
- Cross-linker
- Initiator
- Solvent (e.g., ethanol/water mixture)
- Anticancer drug for loading (e.g., Doxorubicin)
- Reaction vessel with reflux condenser
- Centrifuge

### Methodology:

- Preparation of Precursor Solution: The Europium(III) salt, monomer, and cross-linker are dissolved in the solvent system within the reaction vessel.
- Initiation of Polymerization: The solution is heated to reflux, and the initiator is added to start the polymerization process. The reaction proceeds for several hours to form nanohydrogels.
- Purification: The resulting nanohydrogel suspension is cooled and purified by repeated centrifugation and redispersion in fresh solvent to remove unreacted reagents.
- Drug Loading: The purified nanohydrogels are incubated with a solution of the anticancer drug (e.g., Doxorubicin) for a set period to allow for encapsulation.
- Final Purification: The drug-loaded nanohydrogels are separated from the free drug by centrifugation.
- Characterization: The final product is characterized for size, morphology, europium content, drug loading efficiency, and luminescent properties.

## Applications in Research and Drug Development

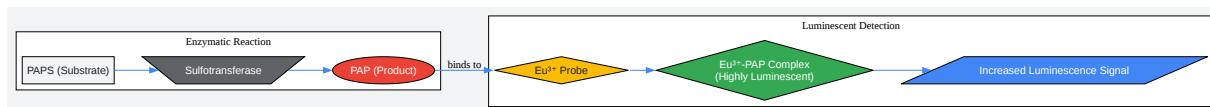
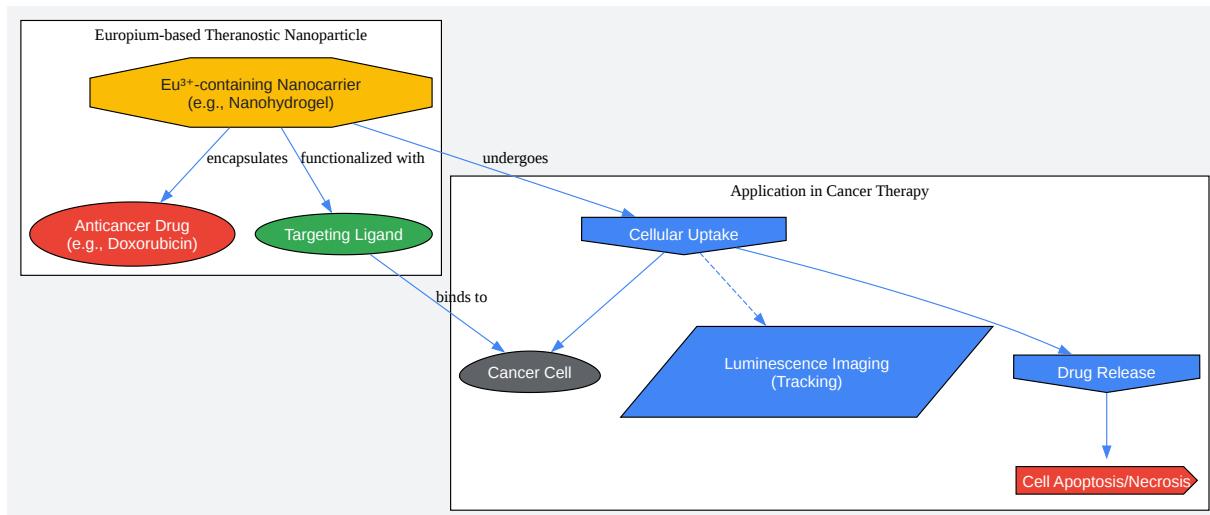
**Europium(III) sulfate** and other europium compounds have emerged as valuable tools in biomedical research and are being investigated for therapeutic applications.

### Bioimaging and Diagnostics

The intense and long-lived luminescence of  $\text{Eu}^{3+}$  ions is ideal for sensitive bioimaging and assays.<sup>[5]</sup> Europium-containing nanoparticles can be used as fluorescent probes for cellular imaging.<sup>[6]</sup> These probes can be functionalized to target specific cells or organelles, providing high-contrast images for diagnostic purposes.

### Drug Delivery Systems

Europium(III)-containing nanomaterials, such as nanohydrogels, are being explored as theranostic agents.<sup>[6]</sup> These systems can simultaneously carry a therapeutic payload, such as an anticancer drug, and act as an imaging agent to track its delivery and release.<sup>[5][6]</sup>



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